

physical properties of methyl p-toluate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-methylbenzoate

Cat. No.: B193300

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of Methyl p-Toluate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of methyl p-toluate, an organic compound with significant applications in research and development, particularly as an intermediate in the synthesis of pharmaceuticals and other complex molecules.^[1] The information is presented in a structured format to facilitate easy reference and comparison for laboratory and drug development professionals.

Core Physical and Chemical Properties

Methyl p-toluate, also known as **methyl 4-methylbenzoate**, is an ester with the chemical formula $C_9H_{10}O_2$.^[1] It presents as a white solid or a clear, colorless to light yellow liquid.^{[1][2]} This compound is a key building block in various chemical syntheses due to its stability and compatibility with a range of reagents.^[1]

Table 1: Physical Properties of Methyl p-Toluate

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₂ [1]
Molecular Weight	150.17 g/mol [1]
Melting Point	32-35 °C[1][2]
Boiling Point	220-224 °C at 760 mmHg[1]
	103-104 °C at 15 mmHg[3]
Density	1.06 g/cm ³ [1]
	1.058 g/cm ³ at 77°F (25°C)[4]
	1.045 g/cm ³
Refractive Index	1.508
Vapor Pressure	1 mmHg at 39 °C[3]
	0.101 mmHg at 25°C
Vapor Density	4.7 (relative to air)[3]
Flash Point	90.6 °C
Solubility	Insoluble in water (<0.1 g/100 mL at 22 °C)[4]
	Soluble in common organic solvents like ethanol, ether, acetone, and chloroform[2][5][6]
Appearance	White solid or clear colorless to light yellow liquid[1][2]

Experimental Protocols

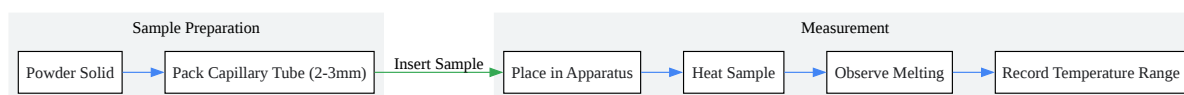
The following sections detail the standard laboratory procedures for determining the key physical properties of a substance like methyl p-toluate.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered, dry solid is packed into a capillary tube to a height of 2-3 mm.[7] The tube is then tapped gently to ensure the sample is compact at the bottom.[7]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which typically consists of a heated block with a thermometer or a temperature probe.[7][8]
- **Heating and Observation:** The sample is heated at a controlled rate.[9] An initial rapid heating can be used to determine an approximate melting point, followed by a slower, more precise measurement (1-2 °C per minute) around the expected melting point.[7][10]
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire sample becomes liquid is the end of the range.[10]



[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Thiele Tube Method

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.^{[11][12]}
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).^{[11][12]}
- **Heating and Observation:** The side arm of the Thiele tube is heated gently, causing the oil to circulate and heat the sample evenly.^{[11][12]} As the liquid boils, a steady stream of bubbles will emerge from the capillary tube.^[12]
- **Data Recording:** The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[11]



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

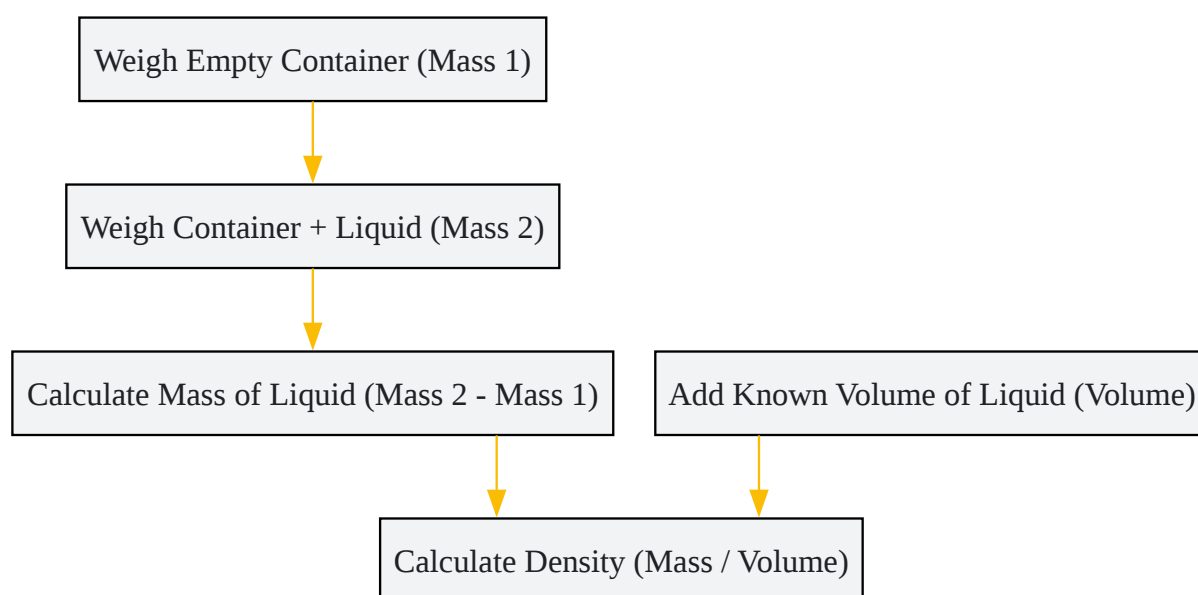
Density Determination

Density is the mass of a substance per unit volume.

Methodology: Mass and Volume Measurement

- **Mass Measurement:** The mass of a clean, dry container (e.g., a graduated cylinder or pycnometer) is measured using an analytical balance.^{[13][14]}
- **Volume Measurement:** A known volume of the liquid is added to the container. The volume is read from the markings on the container, paying attention to the meniscus for accurate reading.^{[13][14]}

- Combined Measurement: The mass of the container with the liquid is measured.[13][14]
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container. The density is then calculated by dividing the mass of the liquid by its volume.[15]



[Click to download full resolution via product page](#)

Caption: Logical Flow for Density Calculation.

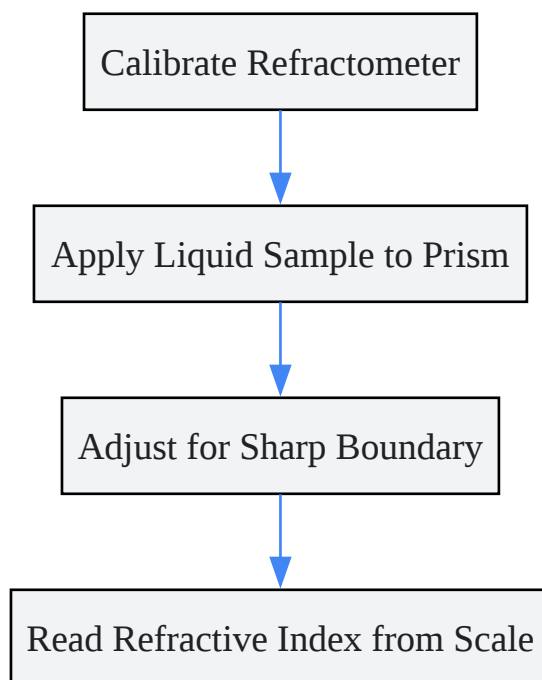
Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

Methodology: Abbe Refractometer

- Calibration: The refractometer is calibrated using a standard substance with a known refractive index, often distilled water.[16]
- Sample Application: A few drops of the liquid sample are placed on the prism of the refractometer.[17]

- **Measurement:** The prism is closed, and light is passed through the sample. The user looks through the eyepiece and adjusts the controls until the boundary between the light and dark fields is sharp and centered on the crosshairs.[16][17]
- **Reading:** The refractive index is read directly from the instrument's scale.[17] The temperature should also be recorded as the refractive index is temperature-dependent.[18]



[Click to download full resolution via product page](#)

Caption: Steps for Refractive Index Measurement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Methyl p-toluate - Wikipedia [en.wikipedia.org]

- 3. Methyl 4-methylbenzoate | 99-75-2 [chemicalbook.com]
- 4. METHYL-P-TOLUATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. Methyl p-toluate, 99% | Fisher Scientific [fishersci.ca]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Determination of Melting Point [wiredchemist.com]
- 9. westlab.com [westlab.com]
- 10. chem.ucalgary.ca [chem.ucalgary.ca]
- 11. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. akbis.gaziantep.edu.tr [akbis.gaziantep.edu.tr]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 17. davjalandhar.com [davjalandhar.com]
- 18. emeraldcloudlab.com [emeraldcloudlab.com]
- To cite this document: BenchChem. [physical properties of methyl p-toluate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193300#physical-properties-of-methyl-p-toluate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com